

(4-bromophenyl)methanamine physical characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzylamine

Cat. No.: B181089

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An In-depth Technical Guide on the Physical Characteristics of (4-bromophenyl)methanamine

Introduction

(4-bromophenyl)methanamine, also known as **4-bromobenzylamine**, is an organic compound with the chemical formula C_7H_8BrN .^{[1][2]} It is a substituted benzylamine and serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. This technical guide provides a comprehensive overview of the core physical characteristics of (4-bromophenyl)methanamine, outlines standard experimental protocols for their determination, and presents a logical workflow for its physical characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of (4-bromophenyl)methanamine are summarized in the table below. These parameters are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ BrN	[1][2][3]
Molecular Weight	186.05 g/mol	[1][2][3][4]
Appearance	White to almost white solid; Clear colorless to light yellow liquid	[1][5][6]
Melting Point	20 °C to 25 °C	[1][2][3][5][7][8]
Boiling Point	250 °C (at atmospheric pressure)	[1][2][5]
110-112 °C (at 30 mmHg)	[3][7][8]	
Density	1.473 g/mL to 1.481 g/cm ³ (at 20-25 °C)	[1][2][3][7][8]
Solubility in Water	Very soluble	[1]
Flash Point	>110 °C (>230 °F)	[3][7][8][9]
pKa	8.85 ± 0.10 (Predicted)	[3]
Refractive Index	1.5855 - 1.5875	[3]
CAS Number	3959-07-7	[1][2][3][4][7]

Experimental Protocols for Physical Characterization

Standardized methods are employed to determine the physical properties of chemical compounds like (4-bromophenyl)methanamine. Below are detailed methodologies for key experiments.

Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid (4-bromophenyl)methanamine transitions to a liquid.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or Mel-Temp), capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of (4-bromophenyl)methanamine is finely powdered.
 - The powdered sample is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the initial melting point.
 - The temperature at which the entire sample has melted is recorded as the final melting point. The melting point is reported as this range.

Boiling Point Determination (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of liquid (4-bromophenyl)methanamine equals the atmospheric pressure.
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - A sample of (4-bromophenyl)methanamine is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser.
 - The sample is heated gently using the heating mantle.

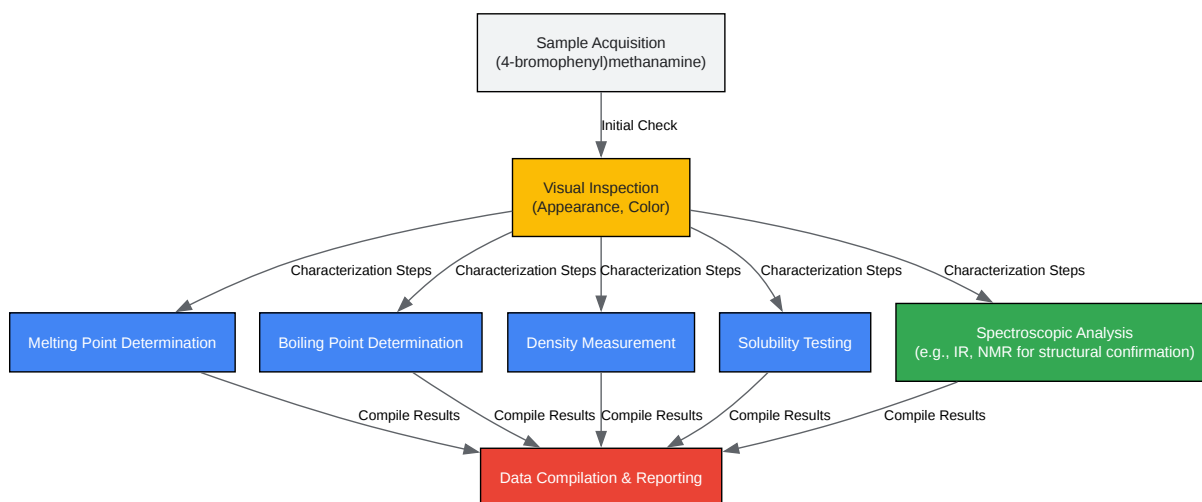
- As the liquid boils and the vapor rises, the temperature on the thermometer will increase and then stabilize.
- The constant temperature at which the liquid condenses on the thermometer and drips into the condenser is recorded as the boiling point.
- For vacuum distillation (as indicated for 110-112 °C at 30 mmHg), the apparatus is connected to a vacuum source, and the pressure is maintained at the desired level.[\[3\]](#)[\[7\]](#)
[\[8\]](#)

Density Determination (Pycnometer Method)

- Objective: To determine the mass per unit volume of (4-bromophenyl)methanamine.
- Apparatus: Pycnometer (a small glass flask with a precise volume), analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid (4-bromophenyl)methanamine, ensuring no air bubbles are present. The temperature is recorded.
 - The filled pycnometer is weighed.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at the same temperature.
 - The pycnometer filled with the reference substance is weighed.
 - The density of (4-bromophenyl)methanamine is calculated using the formula: $\text{Density} = (\text{mass of sample} / \text{mass of reference substance}) * \text{density of reference substance}$

Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical sample such as (4-bromophenyl)methanamine.



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Caption: Workflow for the Physical Characterization of a Chemical Compound.

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- To cite this document: BenchChem. [(4-bromophenyl)methanamine physical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181089#4-bromophenyl-methanamine-physical-characteristics]

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